

A Comparative Citation Analysis of the British Machine Vision Conference (BMVC)

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For researchers, scientists, and professionals in drug development, understanding the impact and prestige of academic conferences is crucial for disseminating research and identifying influential work. This guide provides a citation analysis of papers published in the British Machine Vision Conference (**BMVC**), offering a quantitative comparison with other leading conferences in the field and a detailed methodology for conducting such an analysis.

Performance Snapshot: BMVC by the Numbers

The British Machine Vision Conference is a significant international conference in computer vision.^[1] While often considered a second-tier conference compared to giants like CVPR, ICCV, and ECCV, it remains a respected and competitive venue for publication.^{[2][3]}

Highly Cited BMVC Publications

The following table highlights some of the most influential papers presented at **BMVC**, showcasing their significant impact on the field as evidenced by their high citation counts.

Paper Title	Citation Count
Deep face recognition	3620[4][5]
Return of the Devil in the Details: Delving Deep into Convolutional Nets	2144[4][5]
A Spatio-Temporal Descriptor Based on 3D-Gradients	1545[4][5]

Conference Metrics: A Comparative Overview

Google Scholar Metrics provide a useful benchmark for comparing the impact of academic venues. The h5-index is the h-index for articles published in the last 5 complete years. It is the largest number h such that h articles published in 2017-2021 have at least h citations each. The h5-median for a publication is the median number of citations for the articles that make up its h5-index.

Conference	h5-index	h5-median
IEEE/CVF Conference on Computer Vision and Pattern Recognition (CVPR)	450	702[6]
European Conference on Computer Vision (ECCV)	262	417[6]
IEEE/CVF International Conference on Computer Vision (ICCV)	256	412[6]
British Machine Vision Conference (BMVC)	57	96[6]

BMVC 2024 Acceptance Rate

In 2024, **BMVC** received 1020 submissions and accepted 264 papers, resulting in an acceptance rate of approximately 25.9%.[7] This competitive acceptance rate underscores the conference's commitment to publishing high-quality research.

Experimental Protocol: A Guide to Citation Analysis

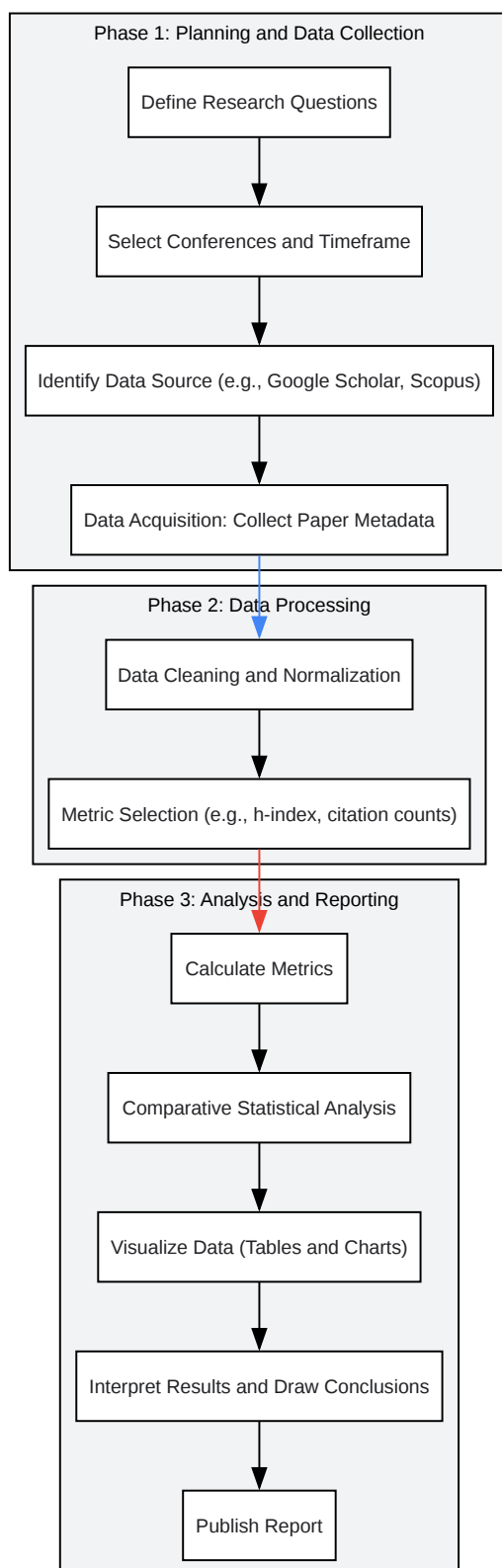
For those looking to conduct a detailed citation analysis of conference papers, the following methodology outlines the key steps involved.

- **Define Scope and Objectives:** Clearly define the research questions. For instance, are you comparing the citation impact of different conferences over a specific period? Or are you analyzing the citation trends of papers in a particular sub-field?
- **Data Acquisition:**
 - Identify the source of publication data (e.g., Google Scholar, Scopus, Web of Science, DBLP).[8]
 - Collect a comprehensive list of papers published in the target conference(s) and time frame.
 - For each paper, gather metadata including title, authors, publication year, and citation count.
- **Data Cleaning and Normalization:**
 - Address inconsistencies in author names, affiliations, and paper titles.
 - Handle duplicate entries and ensure uniform formatting.
- **Metric Selection and Calculation:**
 - Choose appropriate metrics for the analysis. Common metrics include:
 - Total citations
 - Average citations per paper
 - h-index
 - Field-weighted citation impact

- Calculate the selected metrics for the dataset.
- Comparative Analysis:
 - If comparing multiple conferences, perform statistical tests to determine the significance of any observed differences in citation metrics.
 - Analyze trends over time, such as the growth or decline in citation impact.
- Visualization and Reporting:
 - Present the findings using clear and informative tables and charts.
 - Interpret the results in the context of the research questions and the broader academic landscape.

Workflow for Citation Analysis

The following diagram illustrates the logical flow of the experimental protocol for conducting a citation analysis.



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A flowchart of the citation analysis workflow.

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References

- 1. BMVC 2025: British Machine Vision Conference [myhuiban.com]
- 2. Reddit - The heart of the internet [reddit.com]
- 3. quora.com [quora.com]
- 4. research.com [research.com]
- 5. research.com [research.com]
- 6. Computer Vision & Pattern Recognition - Google Scholar Metrics [scholar.google.com]
- 7. The 35th British Machine Vision Conference 2024: Accepted Papers [bmvc2024.org]
- 8. dblp: British Machine Vision Conference [dblp.org]
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